

EMD-503982: A Technical Overview for Thromboembolic Disorder Research

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Compound of Interest

Compound Name: EMD-503982

Cat. No.: B15578787

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Executive Summary

EMD-503982 is an investigational small molecule anticoagulant that has been explored for its potential in the research of thromboembolic disorders. Identified as a direct inhibitor of coagulation Factor Xa (FXa) and potentially Factor VIIa (FVIIa), **EMD-503982** targets a critical juncture in the coagulation cascade. Although its clinical development was discontinued by Merck Sharp & Dohme Corp., the compound's mechanism of action remains a subject of interest for researchers studying thrombosis and hemostasis. This document provides a technical guide on the core principles of **EMD-503982**, including its mechanism of action, and outlines relevant experimental protocols and data presentation formats for the study of similar compounds.

Introduction to Thromboembolic Disorders and the Role of Factor Xa and VIIa

Thromboembolic disorders, encompassing conditions such as deep vein thrombosis (DVT) and pulmonary embolism (PE), are a major cause of morbidity and mortality worldwide. These conditions are characterized by the formation of a blood clot (thrombus) that obstructs blood flow in a vein or artery. The coagulation cascade, a series of enzymatic reactions, is central to thrombus formation.

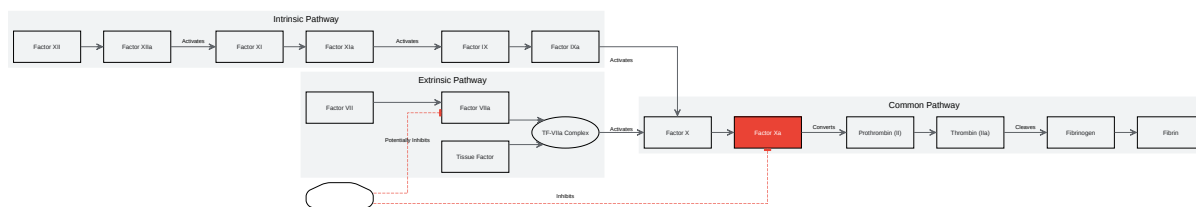
Factor Xa is a serine protease that plays a pivotal role in the coagulation cascade, sitting at the convergence of the intrinsic and extrinsic pathways. Its primary function is to convert prothrombin to thrombin, the final enzyme that cleaves fibrinogen to fibrin, leading to the formation of a stable blood clot. Factor VIIa is a key initiator of the extrinsic pathway, forming a complex with tissue factor to activate Factor X. Therefore, inhibition of Factor Xa and/or Factor VIIa is a highly effective strategy for anticoagulation.

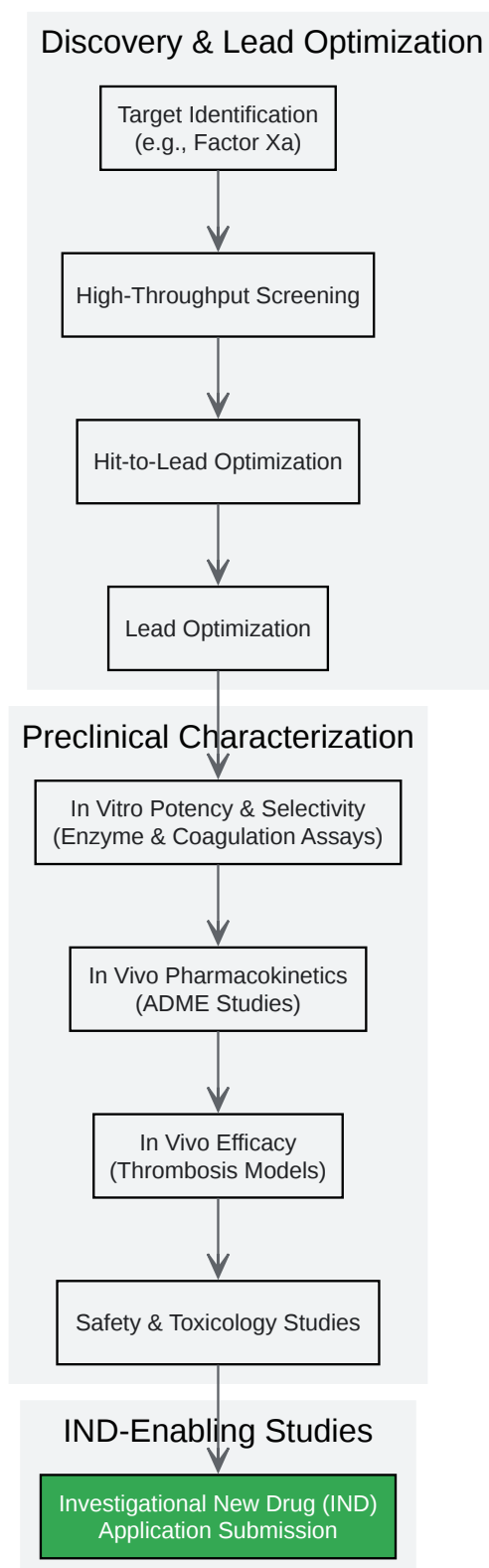
Mechanism of Action of EMD-503982

EMD-503982 is described as a potential direct inhibitor of both Factor Xa and Factor VIIa^[1]. As an orally available FXa inhibitor, its primary mechanism involves binding to the active site of Factor Xa, thereby preventing it from converting prothrombin to thrombin. This action effectively reduces the generation of thrombin and subsequent fibrin formation.

Signaling Pathway of the Coagulation Cascade and Inhibition by EMD-503982

The following diagram illustrates the coagulation cascade and highlights the points of inhibition for **EMD-503982**.





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References

- 1. Animal models of venous thrombosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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